

Arp-100: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Arp-100*

Cat. No.: *B1665776*

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This technical guide provides an in-depth overview of **Arp-100**, a potent and selective inhibitor of Matrix Metalloproteinase-2 (MMP-2). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential and experimental applications of **Arp-100**.

Core Compound Details

Arp-100 is a synthetic, small-molecule inhibitor that has demonstrated significant anti-invasive properties in various cancer cell models. Its high selectivity for MMP-2 makes it a valuable tool for studying the specific roles of this enzyme in physiological and pathological processes.

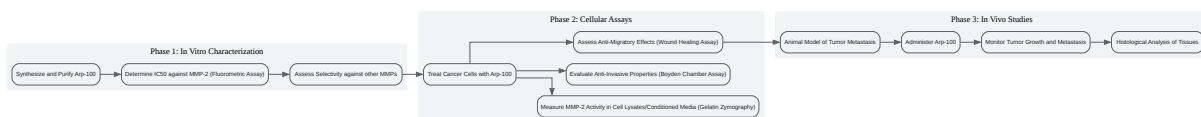
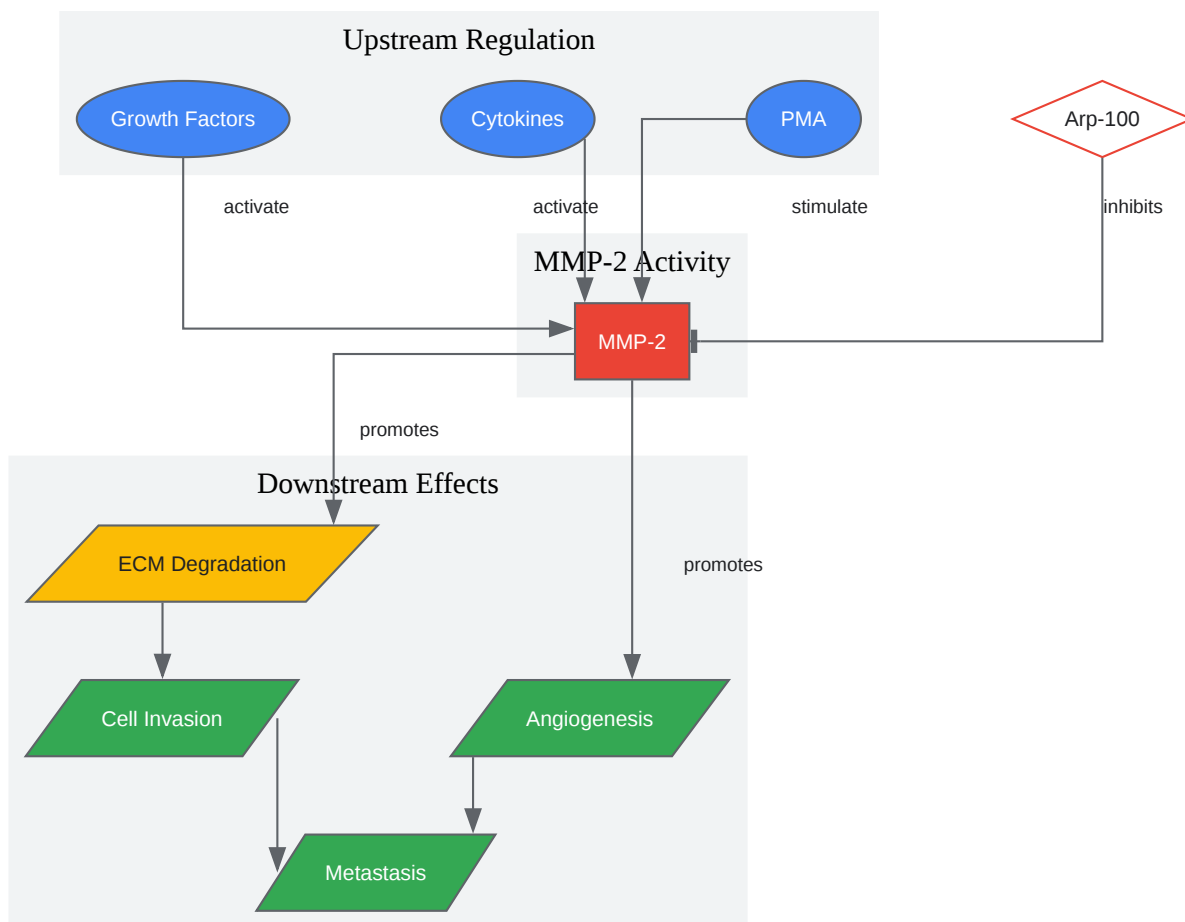
Physicochemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₅ S
Molecular Weight	364.4 g/mol

Mechanism of Action and Signaling Pathways

Arp-100 exerts its biological effects through the direct inhibition of MMP-2, a zinc-dependent endopeptidase. MMP-2 plays a critical role in the degradation of the extracellular matrix (ECM), a key process in tumor invasion and metastasis. By inhibiting MMP-2, **Arp-100** effectively blocks the breakdown of ECM components like type IV collagen, thereby impeding cancer cell migration and invasion.

The signaling pathways influenced by **Arp-100**'s inhibition of MMP-2 are central to cancer progression. MMP-2 activity is often upregulated in malignant tumors and is associated with increased angiogenesis and cell motility.



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